

suberic anhydride drug delivery applications

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Compound Focus: Suberic anhydride


CAS No.: 10521-06-9

Cat. No.: S1550345

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Basic Chemical Profile of Suberic Anhydride

The table below consolidates the available identifying information for **suberic anhydride**.

Property	Description
Chemical Name	Suberic anhydride [1] [2]
CAS Number	10521-06-9 [1] [3] [2]
Molecular Formula	$C_8H_{12}O_3$ [1] [2]
Molecular Weight	156.18 g/mol [1] [2]
Synonyms	Oxonane-2,9-dione; 2,9-Oxonanedione; Hexanedicarboxylic anhydride [1] [3] [2]
Structure	 Structure of suberic anhydride [4]

Safety and Handling Overview

Suberic anhydride is identified as a substance that **causes skin irritation, serious eye irritation, and may cause respiratory irritation** [1]. When handling, it is advised to:

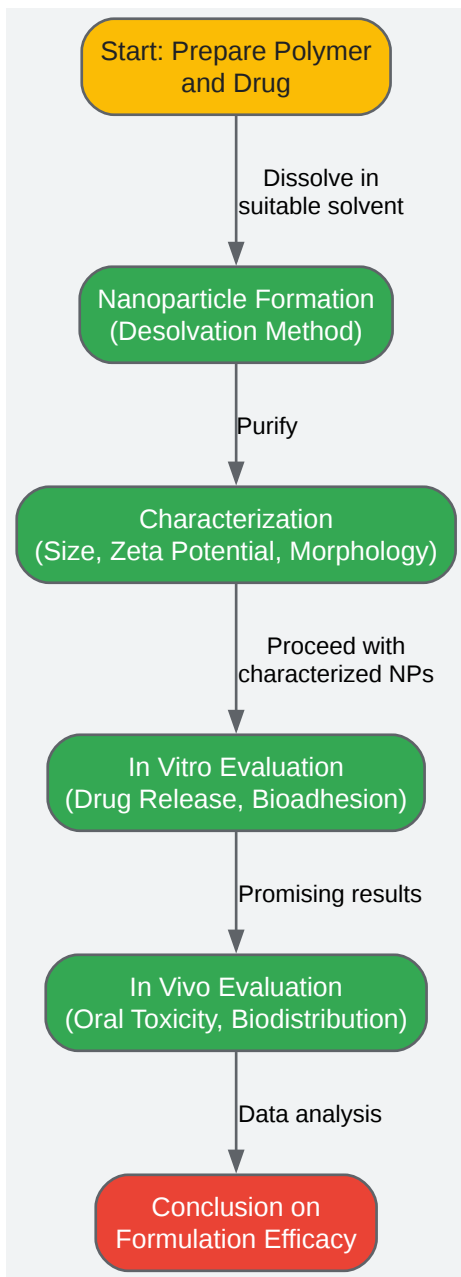
- **Wear** protective gloves, eye protection, and protective clothing [1].
- **Avoid** breathing dust and handle only in a well-ventilated area [1].
- **Wash** thoroughly after handling [1].

Research Context on Related Anhydride Polymers

While data on **suberic anhydride** is scarce, research exists on **poly(anhydride) nanoparticles** for oral drug delivery. These studies, which use a copolymer of methyl vinyl ether and maleic anhydride (PVM/MA), can provide valuable methodological insights [5].

- **Safety Profile:** Toxicity studies in rats showed that these poly(anhydride) nanoparticles were well-tolerated, with no signs of acute or sub-chronic oral toxicity and no evidence of translocation to other organs after oral administration [5].
- **Preparation Method:** These nanoparticles are typically prepared using a **desolvation method** [5].

The following workflow outlines the general preparation and evaluation process for such drug-loaded nanoparticles, which could serve as a reference for future experiments with **suberic anhydride**.



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Suggestions for Further Research

To find the specific experimental data and application protocols you require, I suggest you:

- **Consult specialized databases:** Search in-depth scientific databases like **SciFinder** or **Reaxys**, which can provide detailed reaction and synthesis information.

- **Review patent literature:** Search for patents related to **suberic anhydride**, which often contain detailed synthetic and application protocols.
- **Broaden your search terms:** Consider investigating the use of **suberic anhydride** as a potential monomer for synthesizing biodegradable **polyesters** or **polyanhydrides**, which are common polymer classes in controlled-release drug delivery.

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References

1. - Safety Data Sheet Suberic anhydride [chemicalbook.com]
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3. | CAS No- 10521-06-9 | Simson Pharma Limited Suberic anhydride [simsonpharma.com]
4. File: Suberic .svg - Wikimedia Commons anhydride [commons.wikimedia.org]
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